

Structural Elucidation & Comparative FTIR

Guide: N-(2-phenylethyl)oxolan-3-amine HCl

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Compound of Interest

Compound Name: *N-(2-phenylethyl)oxolan-3-amine hydrochloride*

CAS No.: 1375989-93-7

Cat. No.: B1377304

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Executive Summary

N-(2-phenylethyl)oxolan-3-amine hydrochloride (also known as N-phenethyltetrahydrofuran-3-amine HCl) represents a specific structural class of secondary amine salts often utilized as intermediates in the synthesis of analgesics and heterocyclic pharmaceutical scaffolds.^{[1][2][3][4][5][6]}

This guide provides a theoretical structural elucidation based on fragment analysis. Because direct spectral databases for this specific intermediate are often proprietary, this guide synthesizes data from established pharmacophores (Phenethylamines and Tetrahydrofurans) to provide a high-confidence predictive baseline. It compares this target against its most common structural competitor: N-(2-phenylethyl)piperidin-4-amine (N-phenethyl-4-piperidine).

Part 1: Structural Breakdown & Predicted Characteristic Peaks

To accurately interpret the FTIR spectrum of this molecule, we must deconstruct it into three distinct vibrational zones.

Zone 1: The Cationic Amine Head ()

As a hydrochloride salt, the nitrogen is protonated. This dramatically alters the spectrum compared to the free base.

- Broad Ammonium Band (2400–3000 cm^{-1}): The most dominant feature. A wide, jagged absorption band caused by strong hydrogen bonding of the ion pair. This often obscures the C-H stretching region.
- Combination Bands (2000–2500 cm^{-1}): A series of weak overtone bands often visible on the shoulder of the ammonium band.
- N-H Bending (~1580–1620 cm^{-1}): A "scissoring" vibration of the group.

Zone 2: The Oxolane (Tetrahydrofuran) Core

This is the fingerprint discriminator that distinguishes this molecule from piperidine analogs.

- C-O-C Cyclic Ether Stretch (1060–1150 cm^{-1}): The oxolane ring exhibits a strong, characteristic antisymmetric stretching vibration. Look for a sharp, intense doublet or singlet around 1080–1100 cm^{-1} .
- Ring Breathing (~900–950 cm^{-1}): Pulsation of the five-membered ring.

Zone 3: The Phenethyl Tail (Monosubstituted Benzene)[1]

- Aromatic C-H Stretch (>3000 cm^{-1}): Sharp, weak peaks just above 3000 cm^{-1} .
- Ring Skeletal Vibrations (1450, 1495, 1600 cm^{-1}): The "classic" aromatic doublet/triplet.

- Out-of-Plane (OOP) Bending ($690\text{--}710\text{ cm}^{-1}$ & $730\text{--}770\text{ cm}^{-1}$): Two strong bands indicating a monosubstituted benzene ring.

Part 2: Comparative Analysis (Target vs. Alternative)

Objective: Distinguish the target (Oxolane derivative) from the common opioid precursor (Piperidine derivative).

Feature	Target Molecule N-(2-phenylethyl)oxolan-3-amine HCl	Alternative / Analog N-(2-phenylethyl)piperidin-4-amine HCl	Differentiation Logic
Core Ring	5-membered Ether (Oxolane)	6-membered Amine (Piperidine)	Primary Differentiator
Key Peak ($1000\text{--}1150\text{ cm}^{-1}$)	Strong C-O-C Stretch ($\sim 1080\text{--}1100\text{ cm}^{-1}$)	Weak/Absent (Only C-C/C-N skeletal vibrations)	The presence of a strong ether band confirms the Oxolane ring.
Amine Environment	Secondary Amine Salt ()	Secondary Amine Salt ()	Both show broad ammonium bands ($2400\text{--}3000\text{ cm}^{-1}$); not useful for differentiation.
Fingerprint ($800\text{--}1000\text{ cm}^{-1}$)	Ring breathing $\sim 900\text{--}950\text{ cm}^{-1}$	Ring breathing $\sim 950\text{--}1000\text{ cm}^{-1}$	Piperidine ring breathing is typically higher energy due to 6-membered stability.
Aromatic Region	Monosubstituted Benzene	Monosubstituted Benzene	Identical ($700/750\text{ cm}^{-1}$ OOP bends).

Part 3: Experimental Protocol

Context: Hydrochloride salts are frequently hygroscopic. Moisture absorption will create broad O-H bands ($3300\text{--}3500\text{ cm}^{-1}$) that confuse the N-H analysis.

Method A: ATR (Attenuated Total Reflectance) - Recommended for Speed

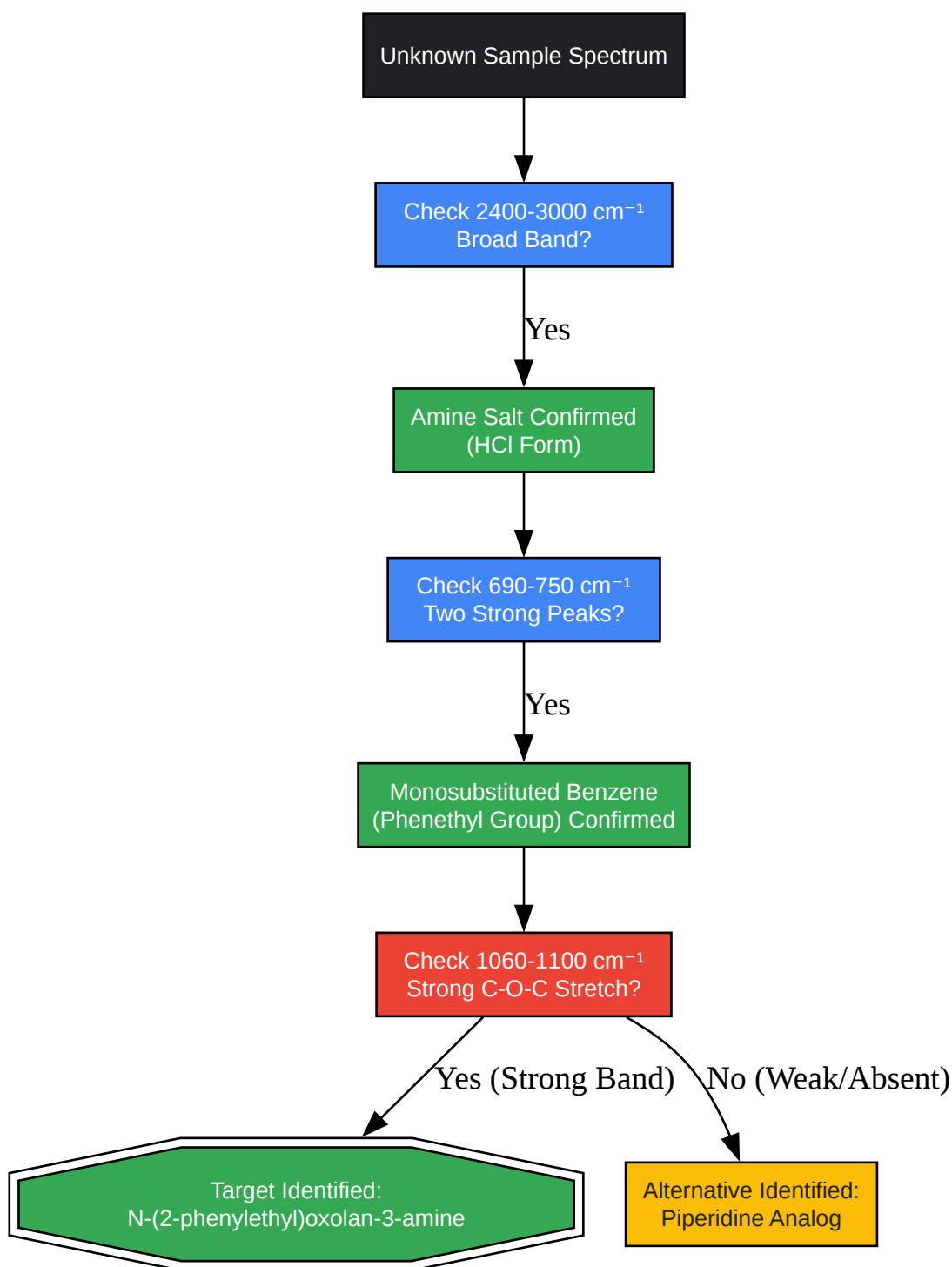
- Crystal Selection: Use a Diamond or ZnSe crystal.
- Background: Collect a 32-scan background of the clean crystal.
- Sample Prep: Place ~5 mg of the solid HCl salt directly on the crystal.
- Compression: Apply high pressure using the anvil. Note: Ensure the sample is dry. If "mushy," dry in a desiccator first.
- Acquisition: Scan 4000–600 cm^{-1} at 4 cm^{-1} resolution.

Method B: KBr Pellet - Recommended for Resolution

- Ratio: Mix 1-2 mg of sample with 200 mg of dry KBr powder (spectroscopic grade).
- Grinding: Grind in an agate mortar until a fine, uniform powder is achieved. Do not over-grind to avoid moisture uptake.
- Pressing: Press at 8-10 tons for 2 minutes to form a transparent disc.
- Advantage: KBr pellets often resolve the "Ammonium Combination Bands" (2000-2500 cm^{-1}) better than ATR.

Part 4: Structural Confirmation Logic (Decision Tree)

The following diagram outlines the logical flow for confirming the identity of the molecule using FTIR data.



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Caption: Logical workflow for distinguishing the target oxolane derivative from piperidine analogs using key spectral markers.

Part 5: Detailed Peak Assignment Table

Wavenumber (cm ⁻¹)	Intensity	Functional Group Assignment	Structural Origin
3020–3080	Weak, Sharp	C-H Stretch ()	Aromatic Ring (Phenethyl)
2800–3000	Broad, Strong	N-H Stretch / C-H Stretch ()	Amine Salt () overlap with Alkyl chains
2400–2800	Medium, Broad	Ammonium Overtones	HCl Salt Characteristic
1950, 1870, 1800	Very Weak	Aromatic Overtones	Monosubstituted Benzene Pattern
1600, 1495	Medium, Sharp	C=C Ring Stretch	Aromatic Ring
1580–1620	Medium	N-H Bending	Secondary Amine Salt
1450–1470	Medium	CH ₂ Scissoring	Alkyl Chains (Ethyl + Ring)
1060–1100	Strong	C-O-C Antisymmetric Stretch	Oxolane (THF) Ring (Critical Identifier)
740–750	Strong	C-H Out-of-Plane Bend	Monosubstituted Benzene (5 adjacent H)
690–710	Strong	Ring Deformation	Monosubstituted Benzene

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